

Menfegol in Combination: A Comparative Guide to Contraceptive Performance

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Compound of Interest

Compound Name: *Menfegol*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Menfegol**'s performance when used in combination with other contraceptive methods. While direct comparative clinical trial data for **Menfegol** in combination with diaphragms and cervical caps is limited in publicly available literature, this document synthesizes existing research on **Menfegol**, other spermicides, and barrier methods to offer a thorough analysis for research and development professionals. The guide details contraceptive efficacy, experimental protocols, and relevant signaling pathways.

Contraceptive Efficacy: A Comparative Analysis

Menfegol is a non-ionic surfactant spermicide that, like Nonoxynol-9, disrupts the sperm cell membrane, leading to immobilization and death.^[1] Its performance is often evaluated in conjunction with barrier methods to enhance overall contraceptive effectiveness.

Performance with Condoms

Clinical investigations into **Menfegol**-coated condoms have demonstrated significant spermicidal activity. In one study, semen ejaculated into **Menfegol**-coated condoms showed complete suppression of sperm motility and no viable sperm immediately after ejaculation.^{[2][3]} This suggests that the addition of **Menfegol** to condoms enhances their contraceptive efficacy by providing a chemical barrier in addition to the physical one.^[3]

Performance with Diaphragms and Cervical Caps

Direct clinical trial data comparing the efficacy of **Menfegol** specifically with diaphragms or cervical caps against other spermicide-barrier combinations is not readily available in the published literature. However, the general principle of combining a spermicide with a barrier method is to improve effectiveness.[4] The barrier physically blocks sperm from reaching the cervix, while the spermicide immobilizes any sperm that might bypass the barrier.[4]

The effectiveness of diaphragms and cervical caps is significantly higher when used with a spermicide.[5] For instance, the typical use failure rate of a diaphragm with spermicide is lower than when used alone.[6] Similarly, the cervical cap's efficacy is reliant on its use with a spermicide.[7][8] While specific Pearl Index data for **Menfegol** in these combinations is not available, the data for spermicide-barrier combinations in general provides a benchmark.

Comparison with Nonoxynol-9

A comparative study of **Menfegol** and Nonoxynol-9 as standalone foaming vaginal tablets indicated comparable safety and effectiveness for birth control with regular and proper use.[9] This suggests that **Menfegol**'s intrinsic spermicidal activity is similar to that of the more widely studied Nonoxynol-9.

Quantitative Data Summary

The following tables summarize the available quantitative data on the contraceptive efficacy of various methods, including those used in combination with spermicides.

Table 1: Pearl Index of Contraceptive Methods

Contraceptive Method	Pearl Index (Typical Use)	Pearl Index (Perfect Use)	Citations
Spermicides (alone)			
Menfegol (foaming tablets)	25.3 (12-month discontinuation rate for pregnancy)	-	[9]
Nonoxynol-9 (foaming tablets)	31.7 (12-month discontinuation rate for pregnancy)	-	[9]
Chemical Contraceptives (general)	3 - 21	-	[5]
Barrier Methods (with spermicide)			
Diaphragm	13 - 17% (first-year failure)	4 - 8% (first-year failure)	[10][11]
Cervical Cap	18% (first-year failure)	10 - 13% (first-year failure)	[10]
Condom (male, latex)	7.0% (six-cycle pregnancy rate)	1.0% (six-cycle pregnancy rate)	[12]
Other Methods			
No Contraception	85	-	[5]

Note: The Pearl Index represents the number of pregnancies per 100 woman-years of use. A lower number indicates higher efficacy. The data for **Menfegol** and Nonoxynol-9 foaming tablets are presented as 12-month discontinuation rates due to accidental pregnancy, which is a different metric but provides an indication of effectiveness.

Experimental Protocols

Understanding the methodologies used to evaluate contraceptive efficacy is crucial for interpreting study results and designing new trials.

Pearl Index Calculation

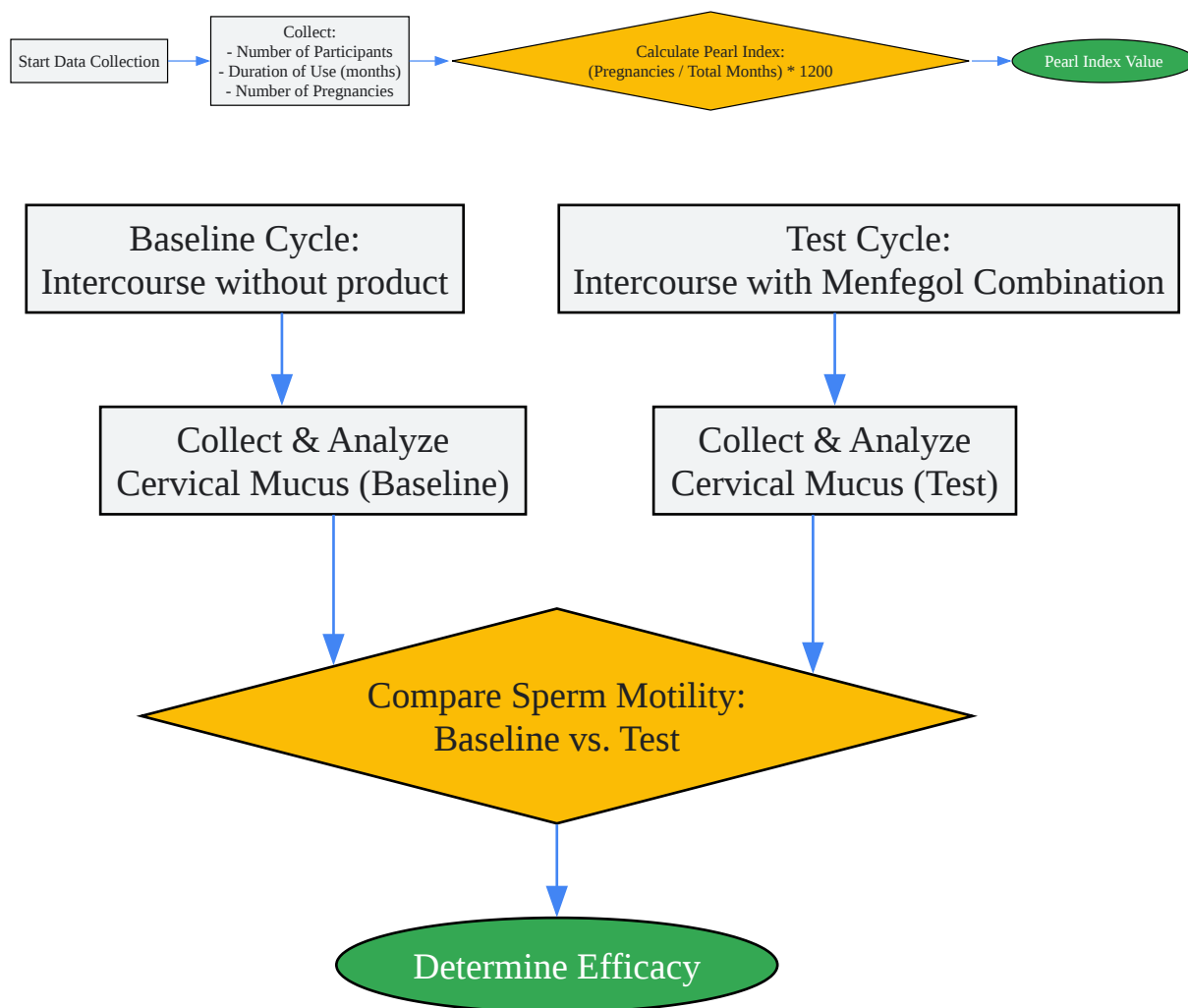
The Pearl Index is a common measure of contraceptive effectiveness.^[13] It is calculated as the number of unintended pregnancies per 100 woman-years of exposure.

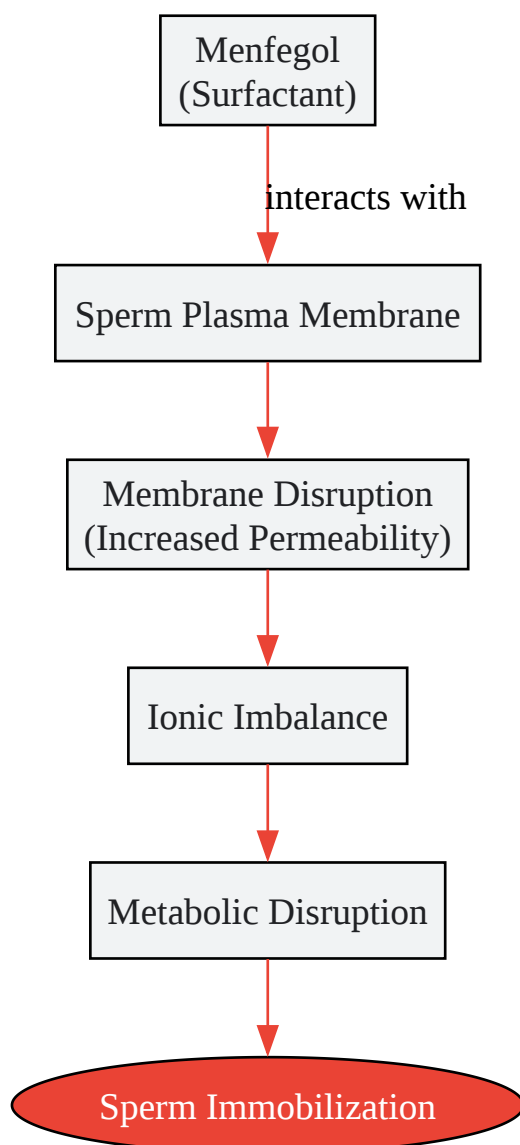
Calculation Formula:

Pearl Index = (Number of unintended pregnancies / Total months of exposure) x 1200

- Number of unintended pregnancies: The total number of pregnancies that occurred during the study period while using the contraceptive method.
- Total months of exposure: The sum of the number of months each participant used the contraceptive method.

Logical Flow for Pearl Index Calculation





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